

# Essential Guide to Urolithin M5 Handling and Disposal

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## Compound of Interest

Compound Name: *urolithin M5*

Cat. No.: *B1258381*

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For researchers, scientists, and professionals in drug development, the proper management of specialized compounds like **Urolithin M5** is paramount for laboratory safety and experimental integrity. This guide provides essential information on the operational handling and disposal of **Urolithin M5**, ensuring that its use is both safe and effective.

## Properties and Storage of Urolithin M5

**Urolithin M5**, an intestinal microbial metabolite of ellagitannins, is noted for its potential as a neuraminidase inhibitor with antiviral properties.<sup>[1][2][3]</sup> Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value	Source(s)
Molecular Formula	C13H8O7	[4][5]
Molecular Weight	276.2 g/mol	[4][5]
Appearance	Pale brown to brown solid	[5]
Purity (HPLC)	≥96%	[5]
Solubility	- In DMSO: ≥40.2 mg/mL- In Ethanol: ≥20.2 mg/mL- In Water: Insoluble	[4]
Long-term Storage	-20°C for up to 3 years (as powder)	[3][4]
Short-term Storage	Room temperature for short periods; 4°C for up to 6 months	[5]

## Proper Disposal Procedures for Urolithin M5

While specific disposal instructions for **Urolithin M5** are not extensively documented, general best practices for chemical waste management in a laboratory setting should be strictly followed. As Urolithin A, a related compound, is not classified as a hazardous substance, it is reasonable to handle **Urolithin M5** with similar precautions until more specific data is available. [6]

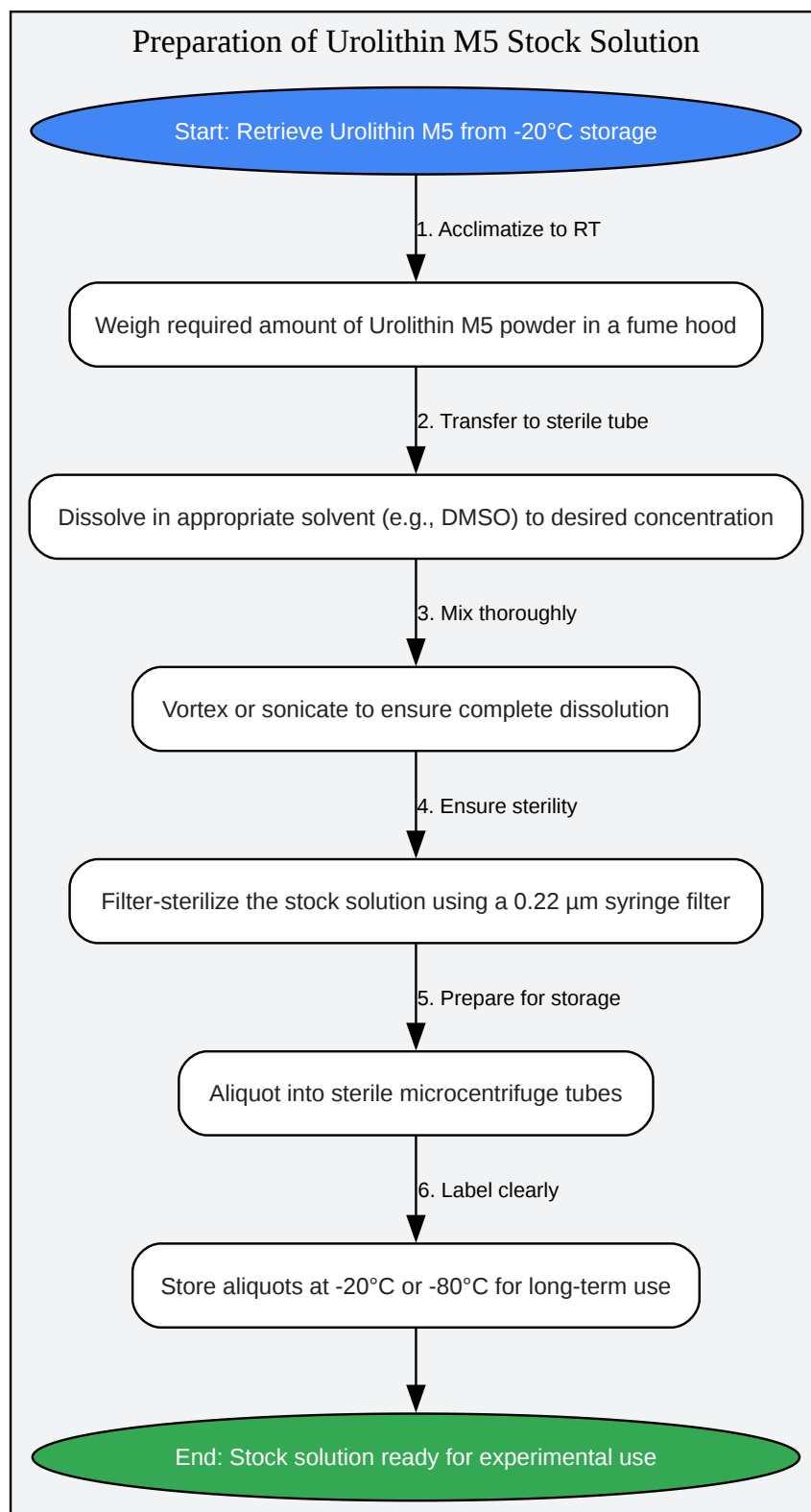
### Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Avoid Contamination: Prevent the compound from entering drains or waterways.[6]
- Small Spills: In the event of a small spill, clean the area with an inert absorbent material.[6]
- Containerization: Place the waste **Urolithin M5**, including any contaminated absorbent material, into a suitable, clearly labeled container for chemical waste.[6]

- Institutional Guidelines: Follow all local, state, and federal regulations, as well as your institution's specific protocols for chemical waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for definitive guidance.
- Documentation: Maintain a log of all disposed chemical waste as required by your institution.

## Experimental Workflow: Preparing Urolithin M5 for In Vitro Studies

The following diagram outlines a standard workflow for preparing **Urolithin M5** for use in laboratory experiments, from initial handling to the creation of a stock solution.



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Caption: A typical workflow for preparing a **Urolithin M5** stock solution.

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